

# An In-depth Technical Guide on 2-Thiopheneacetic Acid

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## Compound of Interest

Compound Name: 2-Thiopheneacetic acid

Cat. No.: B7760944

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This guide provides an in-depth overview of the fundamental molecular properties of **2-Thiopheneacetic acid**, a compound of significant interest to researchers, scientists, and professionals in drug development.

## Core Molecular Data

**2-Thiopheneacetic acid**, also known as 2-thienylacetic acid, is an organosulfur compound that serves as a crucial precursor in the synthesis of various pharmaceuticals, including the antibiotics cephaloridine and cephalothin[1]. Its chemical and physical properties are well-documented, providing a solid foundation for its application in scientific research and drug discovery.

The fundamental molecular characteristics of **2-Thiopheneacetic acid** are summarized in the table below. This data, compiled from reputable chemical databases, offers a clear and concise reference for laboratory use.

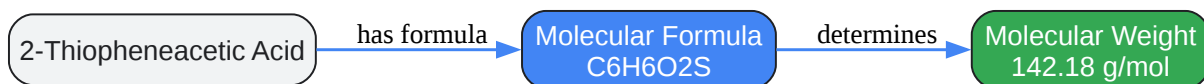
Property	Value	Source
Molecular Formula	C6H6O2S	PubChem[2], Sigma-Aldrich, NIST[3], Santa Cruz Biotechnology[4]
Molecular Weight	142.18 g/mol	PubChem[2], Sigma-Aldrich, Santa Cruz Biotechnology[4]
Molecular Weight (NIST)	142.176 g/mol	NIST[3][5]

## Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **2-Thiopheneacetic acid** and its derivatives are extensive. For instance, its preparation can be achieved from 2-acetylthiophene[1]. Furthermore, studies have investigated the adsorption of **2-thiopheneacetic acid** on various resins, and new polymeric complexes with metals like Copper (II) have been synthesized and characterized using methods such as IR and Raman spectroscopy.

## Logical Relationship of Core Properties

The following diagram illustrates the direct relationship between the compound's name and its fundamental molecular properties.



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### Core Properties of 2-Thiopheneacetic Acid

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## References

- 1. Thiophene-2-acetic acid - Wikipedia [en.wikipedia.org]
- 2. 2-Thiopheneacetic acid | C<sub>6</sub>H<sub>6</sub>O<sub>2</sub>S | CID 15970 - PubChem [pubchem.ncbi.nlm.nih.gov]
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- To cite this document: BenchChem. [An In-depth Technical Guide on 2-Thiopheneacetic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7760944#2-thiopheneacetic-acid-molecular-weight-and-formula]

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